

Synthesis and Characterization of Sodium Hexachloroplatinate(IV): A Technical Guide

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Compound of Interest

Compound Name: *platinum;sodium*

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of sodium hexachloroplatinate(IV) ($\text{Na}_2[\text{PtCl}_6]$), a key inorganic compound with applications in catalysis and as a precursor for platinum-based drugs and materials. This document details the established synthetic methodologies, including the preparation of the hexahydrate form and its subsequent dehydration. A thorough examination of the essential characterization techniques is presented, encompassing spectroscopy (UV-Vis, FT-IR, and ^{195}Pt NMR), powder X-ray diffraction (PXRD), and thermal analysis (TGA/DSC). Detailed experimental protocols are provided for all discussed procedures, and quantitative data is summarized in structured tables for clarity and comparative analysis. Visual representations of the synthesis workflow and the logical relationships in characterization are provided using Graphviz diagrams.

Introduction

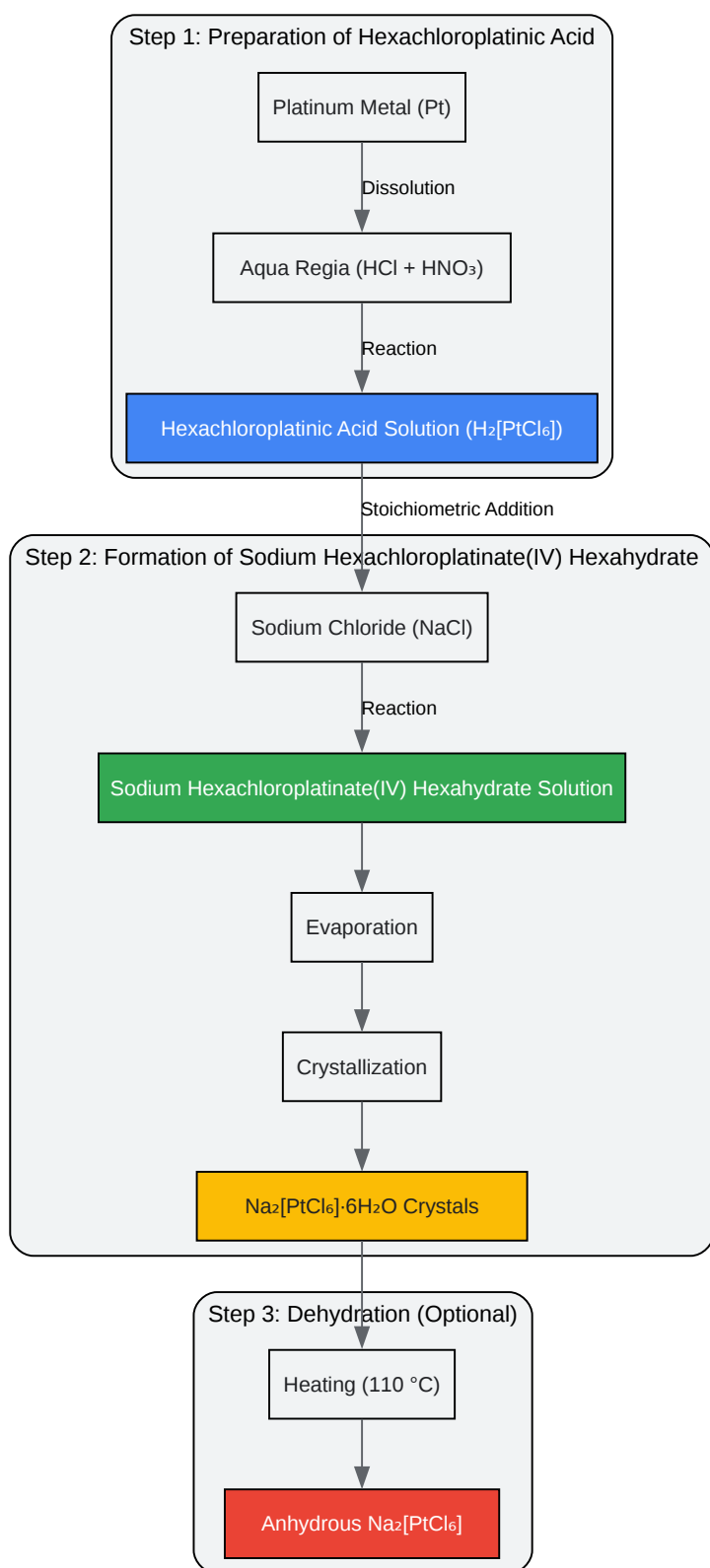
Sodium hexachloroplatinate(IV), a salt of hexachloroplatinic acid, is an orange crystalline solid. [1] It is a crucial intermediate in platinum chemistry, serving as a starting material for the synthesis of various platinum complexes, including those with therapeutic potential. [2] The compound typically exists as a hexahydrate, $\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$, which can be dehydrated to the anhydrous form. [1] Its high solubility in water and relative stability make it a versatile reagent in both academic and industrial research. [3] Furthermore, due to its well-defined chemical shift, it is the universally accepted reference standard for ^{195}Pt Nuclear Magnetic Resonance (NMR)

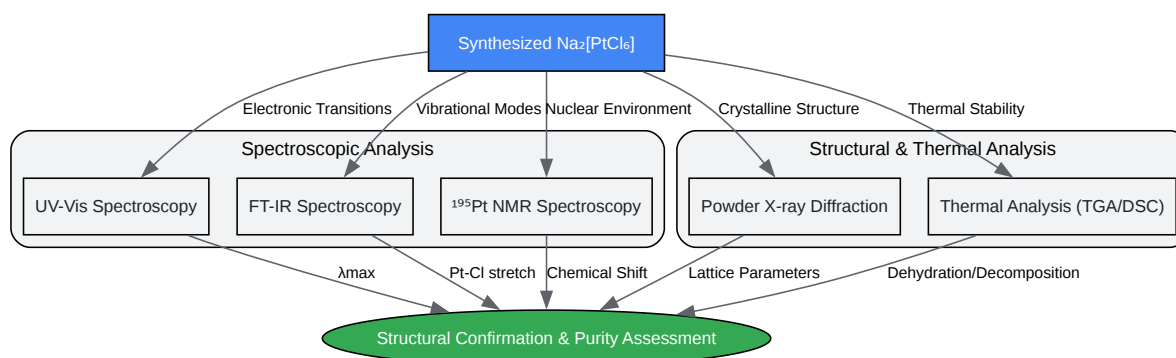
spectroscopy.^[2]^[3] This guide offers a detailed technical resource for the synthesis and comprehensive characterization of this important platinum salt.

Synthesis of Sodium Hexachloroplatinate(IV)

The most common and established method for the synthesis of sodium hexachloroplatinate(IV) involves the reaction of hexachloroplatinic acid ($\text{H}_2[\text{PtCl}_6]$) with a sodium salt, typically sodium chloride (NaCl).^[2]

Synthesis Workflow





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